

Essential Procedures for the Safe Disposal of 3-Butyl-6-methyluracil

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Uracil, 3-butyl-6-methyl-	
Cat. No.:	B086951	Get Quote

For researchers, scientists, and professionals in drug development, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides a comprehensive guide to the safe handling and disposal of **Uracil**, **3-butyl-6-methyl-**, a substituted uracil derivative. Adherence to these procedures is essential to mitigate risks and ensure compliance with regulatory standards.

Key Safety and Hazard Information

Before handling or disposing of 3-butyl-6-methyluracil, it is crucial to be aware of its associated hazards. The following table summarizes the key hazard information based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure	Category 3	H335: May cause respiratory irritation

Disposal Workflow

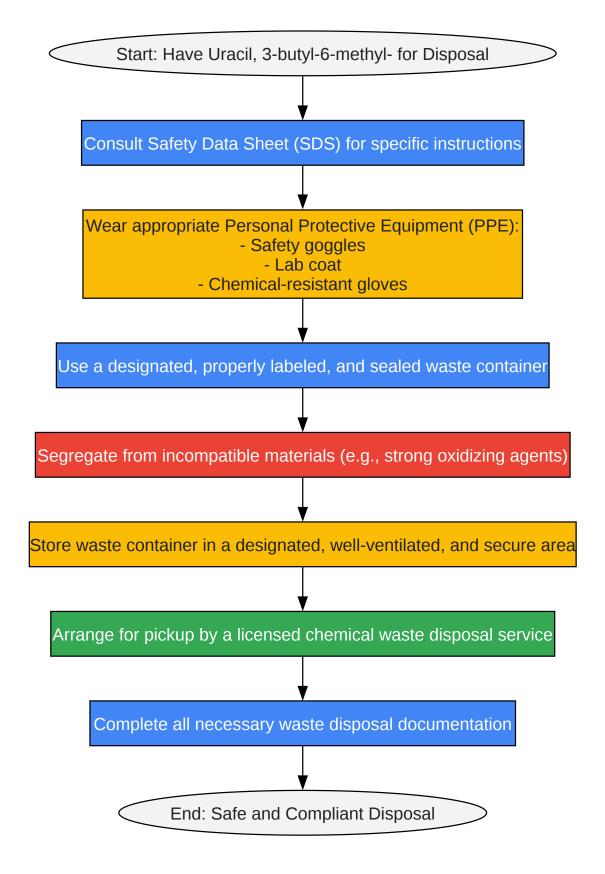


Safety Operating Guide

Check Availability & Pricing

The proper disposal of 3-butyl-6-methyluracil should follow a structured decision-making process to ensure safety and regulatory compliance. The diagram below illustrates the recommended workflow for the disposal of this compound.





Click to download full resolution via product page







To cite this document: BenchChem. [Essential Procedures for the Safe Disposal of 3-Butyl-6-methyluracil]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b086951#uracil-3-butyl-6-methyl-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com